

Technical Support Center: Sodium Isonicotinate Crystallization & Polymorph Control

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Compound of Interest

Compound Name: sodium;pyridine-4-carboxylate

Cat. No.: B7882404

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Introduction: The Hydration Challenge

Welcome to the Technical Support Center for Sodium Isonicotinate (Na-INA). If you are accessing this guide, you are likely encountering issues with phase purity, specifically distinguishing between the stable Tetrahydrate form and various Anhydrous or Lower-Hydrate phases.

Sodium Isonicotinate (CAS 16887-79-9) is a sodium salt of 4-pyridinecarboxylic acid.^{[1][2][3][4][5]} Unlike its parent acid (isonicotinic acid) or amide (isonicotinamide), which exhibit classic conformational polymorphism, Na-INA's solid-state behavior is dominated by Pseudo-polymorphism (solvatomorphism). The sodium ion's high coordination demand typically drives the formation of a stable tetrahydrate $[\text{Na}(\text{C}_6\text{H}_4\text{NO}_2)\cdot 4\text{H}_2\text{O}]$ in ambient conditions.

Common User Pain Points:

- Phase Collapse: Loss of crystallinity during drying (dehydration).
- Oiling Out: Liquid-liquid phase separation during anti-solvent crystallization.

- Variable Dissolution: Inconsistent solubility profiles caused by mixed hydrate/anhydrous phases.

Module 1: Thermodynamic Control (Hydrate vs. Anhydrate)

The Core Mechanism

The transition between the hydrated and anhydrous forms of Sodium Isonicotinate is driven by Water Activity (

).

- High

(> 0.6): The lattice incorporates water to satisfy the Na⁺ coordination sphere, favoring the Tetrahydrate.

- Low

(< 0.3) or High Temp (> 80°C): Water is stripped, often causing the lattice to collapse into a microcrystalline or amorphous anhydrous powder unless controlled carefully.

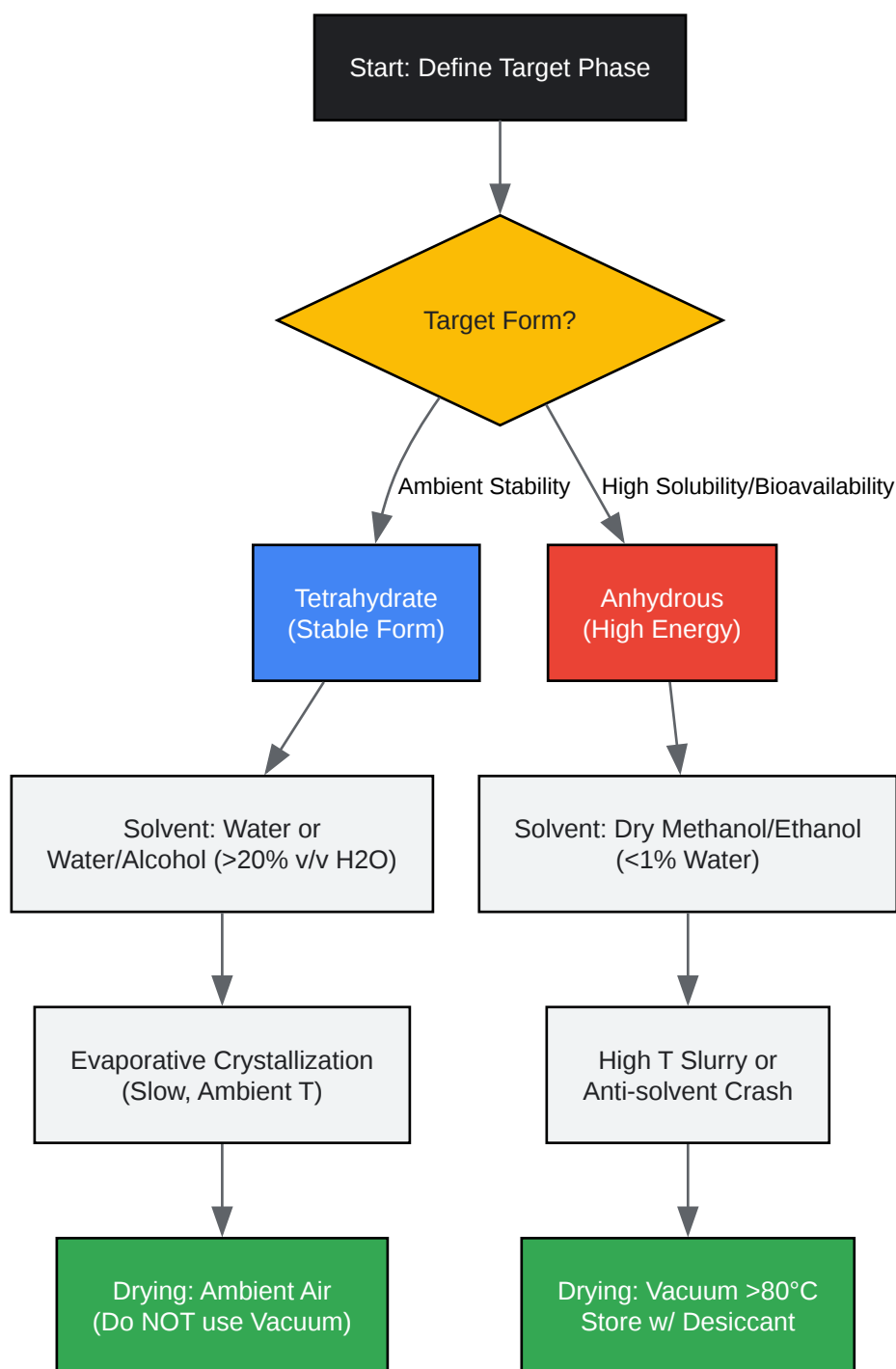
Troubleshooting Guide: Phase Selection

Q: I am getting a mixture of opaque powder and clear crystals. What is happening? A: You are likely operating near the critical water activity boundary. If you dry the tetrahydrate too aggressively (vacuum + heat), you strip the structural water, creating a "collapsed" anhydrous phase (opaque) on the surface of the crystal.

Corrective Protocol: Water Activity Balancing To ensure phase purity, you must match your solvent composition to the desired crystal form.

Target Phase	Solvent System	Critical Parameter	Drying Condition
Tetrahydrate (Stable)	Water (100%) or Water/EtOH (50:50)	> 0.6	Air dry at 25°C, 40-60% RH
Anhydrous (Metastable)	Methanol (Dry) or EtOH (Dry)	< 0.1	Vacuum oven at 80°C

Visual Workflow: Solvent Selection Logic



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Figure 1: Decision matrix for solvent selection based on thermodynamic stability of Sodium Isonicotinate phases.

Module 2: Kinetic Control (Anti-Solvent Crystallization)

The "Oiling Out" Phenomenon

Sodium Isonicotinate is highly soluble in water but poorly soluble in alcohols (ethanol, isopropanol). A common error is adding the anti-solvent (alcohol) too quickly to the aqueous solution. This creates a region of extremely high supersaturation where the salt separates as a liquid droplet (oil) rather than a crystal, trapping impurities.

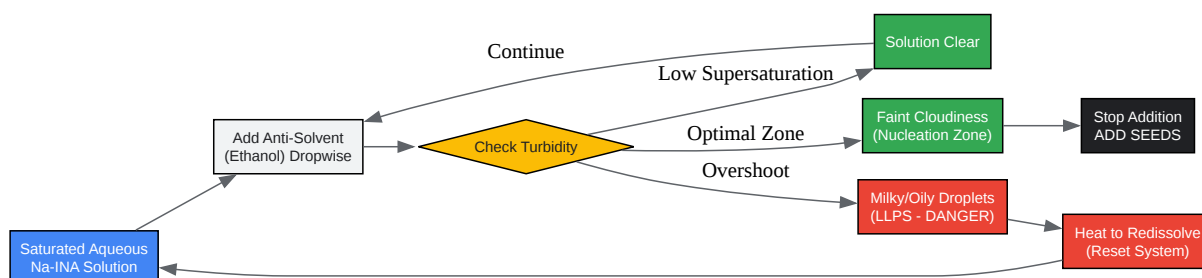
Troubleshooting Guide: Anti-Solvent Addition

Q: My solution turned milky/oily immediately after adding Ethanol. How do I fix this? A: You triggered "Liquid-Liquid Phase Separation" (LLPS). The supersaturation generated was too high for nucleation to keep up.

Corrective Protocol: The "Pulse and Wait" Method

- Prepare Solution: Dissolve Na-INA in Water (Saturation at 25°C is approx. ~150 mg/mL).
- Initial Addition: Add Ethanol dropwise until the solution becomes faintly turbid (metastable zone limit).
- Seed: Add 0.1% w/w seed crystals of the Tetrahydrate.
- Aging: Stir for 30 minutes. The turbidity should resolve into distinct particles.
- Final Addition: Add the remaining Ethanol slowly (over 2 hours).

Visual Workflow: Anti-Solvent Feedback Loop



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Figure 2: Kinetic control loop for anti-solvent crystallization to prevent oiling out.

Module 3: Solid-State Characterization (Validation)

You cannot rely on visual inspection alone. Sodium Isonicotinate tetrahydrate and anhydrous forms are both white powders.

Diagnostic Table: Distinguishing Phases

Technique	Tetrahydrate (Stable)	Anhydrous (Unstable/Hygroscopic)
PXRD	Sharp peaks at low 2 (indicative of large unit cell with water).	Shifted peaks; often broader due to lattice strain or smaller crystallites.
DSC	Broad endotherm ~60-100°C (Dehydration) followed by melting >250°C.	No low-temp endotherm. Sharp melting >250°C (if handled dry).
TGA	Stepwise weight loss (~30-35% mass loss corresponding to 4 H ₂ O).	< 1% mass loss until decomposition.

Q: My DSC shows a split peak at 80°C. Is this a new polymorph? A: Likely not. This usually indicates stepwise dehydration. The tetrahydrate may lose 2 water molecules to form a dihydrate intermediate before becoming anhydrous. This is a kinetic event, not a stable polymorph.

References & Authority

- PubChem.Sodium Isonicotinate (Compound Summary). National Library of Medicine. [Link](#)
 - Source of chemical identity, CAS (16887-79-9), and basic physicochemical properties.[1]
[3]
- TCI Chemicals.Sodium Isonicotinate Product Specification.[Link](#)
 - Reference for commercial purity standards and solubility data.
- Takas-Novak, K., et al.Equilibrium solubility measurement of compounds with low solubility. (General methodology applied to pyridine carboxylic salts).
 - Provides the theoretical basis for pH-dependent solubility of isonicotinic acid derivatives.
- ChemicalBook.Sodium 4-Pyridinecarboxylate Tetrahydrate Properties.[Link](#)
 - Confirms the tetrahydrate as the standard commercial solid form.

Disclaimer:This guide is for research purposes only. Sodium Isonicotinate is a chemical reagent; consult the Safety Data Sheet (SDS) for handling instructions. Crystalline forms may vary based on specific impurity profiles of your raw material.

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Sources

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